

A Comparative Guide to the Spectroscopic Characterization of 2-Phenylpyridine-4-Carbohydrazide

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Compound of Interest

Compound Name: 2-Phenylpyridine-4-carbohydrazide

CAS No.: 58481-06-4

Cat. No.: B12809622

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This guide provides an in-depth analysis of the ^1H NMR spectral characterization of **2-phenylpyridine-4-carbohydrazide**, a heterocyclic compound of interest in medicinal chemistry and materials science. We will delve into the expected spectral features, offering a predictive analysis grounded in established principles and data from related structures. Furthermore, this guide will objectively compare the utility of ^1H NMR with alternative analytical techniques, providing a comprehensive framework for researchers, scientists, and drug development professionals to select the most appropriate characterization methods.

The Imperative of Structural Verification

2-Phenylpyridine-4-carbohydrazide is a molecule featuring a pyridine core, a phenyl substituent, and a hydrazide functional group. This combination of moieties suggests potential applications as a precursor for Schiff bases, metal complexes, and pharmacologically active agents.^[1] Accurate structural elucidation is the bedrock of any subsequent research, ensuring that biological or material properties are correctly attributed to the compound in question. While

several techniques contribute to a complete structural picture, ^1H Nuclear Magnetic Resonance (NMR) spectroscopy remains the primary tool for determining the precise arrangement of hydrogen atoms in a molecule, offering invaluable insights into its connectivity and conformation.

Deep Dive: ^1H NMR Spectral Analysis of 2-Phenylpyridine-4-Carbohydrazide

The power of ^1H NMR lies in its ability to resolve chemically distinct protons within a molecule. Each unique proton or group of equivalent protons generates a signal, and the characteristics of this signal—chemical shift (δ), integration, and multiplicity (splitting pattern)—provide a wealth of structural information.

For **2-phenylpyridine-4-carbohydrazide**, we can predict the ^1H NMR spectrum by dissecting the molecule into its constituent spin systems: the phenyl ring protons, the pyridine ring protons, and the hydrazide protons. The analysis below assumes a standard deuterated solvent like DMSO- d_6 , which is commonly used for hydrazides due to its ability to solubilize the compound and resolve labile N-H protons.^[2]

Figure 1: Structure of **2-phenylpyridine-4-carbohydrazide** with proton labels.

Predicted ^1H NMR Spectral Data (in DMSO- d_6 , 400 MHz)

Label	Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale & Comparative Insights
(h)	-NH ₂ (Amine)	~ 4.5 - 5.5	Broad singlet	2H	The terminal amine protons of the hydrazide are typically observed as a broad singlet. Their chemical shift is variable and depends on concentration and temperature. This signal will disappear upon D ₂ O exchange.[3]
(f)	Phenyl (para-H)	~ 7.45 - 7.55	Triplet	1H	This proton is in the least deshielded position of the phenyl ring, coupled to the two meta-protons. Data for 2-phenylpyridine shows this region to be

around 7.4-7.5 ppm.[4]

These protons are coupled to both the ortho- and para-protons, often resulting in a triplet or a more complex multiplet.[4]

(e)	Phenyl (meta-H)	~ 7.55 - 7.65	Triplet or Multiplet	2H
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(d)	Phenyl (ortho-H)	~ 8.00 - 8.10	Doublet or Multiplet	2H
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These protons are closest to the pyridine ring and experience deshielding from its ring current and the nitrogen atom, shifting them downfield relative to other phenyl protons.[4][5]

(c)	Pyridine (H-3)	~ 8.15 - 8.25	Singlet or narrow doublet	1H
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This proton is adjacent to two carbon-substituted positions (C2 and C4),

leading to minimal or no coupling, appearing as a sharp singlet.

This proton is coupled to H-6. In related isonicotinic acid derivatives, the H-3 and H-5 protons appear around 7.85 ppm.[\[6\]](#)[\[7\]](#)

(b) Pyridine (H-5) ~ 7.90 - 8.00 Doublet 1H

The proton ortho to the pyridine nitrogen is significantly deshielded and consistently appears at a very low field. [\[6\]](#)[\[8\]](#)

(a) Pyridine (H-6) ~ 8.80 - 8.90 Doublet 1H

The amide proton is highly deshielded due to the adjacent carbonyl group and

(g) -CONH- (Amide) ~ 10.5 - 11.5 Broad singlet 1H

intramolecular
hydrogen
bonding
possibilities.
It is typically
a broad
signal and
will exchange
with D₂O.[6]
[9]

A Comparative Analysis of Characterization Techniques

While ¹H NMR is indispensable, a multi-technique approach is required for unambiguous characterization. The following table compares ¹H NMR with other common spectroscopic methods for the analysis of **2-phenylpyridine-4-carbohydrazide**.

Technique	Information Provided	Strengths for this Molecule	Limitations for this Molecule
¹ H NMR	Precise H-atom environment, connectivity (through coupling), and stoichiometry (through integration).	Provides a unique fingerprint and detailed structural map of the entire molecule. Confirms the presence and relative positions of all proton-bearing groups.	Labile N-H protons can result in broad peaks or be difficult to observe. Complex splitting patterns in the aromatic region may require higher field instruments for full resolution.
¹³ C NMR	Number and chemical environment of unique carbon atoms.	Confirms the presence of all 12 unique carbons, including the carbonyl carbon (~160-165 ppm) and the quaternary carbons of the aromatic rings.[2] [6]	Lower sensitivity than ¹ H NMR, requiring more sample or longer acquisition times. Provides no coupling information in standard broadband-decoupled mode.
FT-IR	Presence of functional groups.	Excellent for quickly confirming key functional groups: N-H stretches (two bands for -NH ₂ , one for -NH) around 3200-3400 cm ⁻¹ , a strong C=O (amide) stretch at ~1650-1700 cm ⁻¹ , and C=N/C=C stretches in the 1500-1640 cm ⁻¹ region.[9] [10]	Provides no information on the connectivity of the molecular skeleton. The aromatic region can be complex and difficult to interpret fully.
Mass Spectrometry (MS)	Molecular weight and fragmentation pattern.	Unambiguously confirms the	Does not distinguish between isomers.

molecular weight (exact mass for HRMS).[11] Fragmentation patterns can help verify the connectivity of the phenyl, pyridine, and carbohydrazide moieties.	Provides no information about the stereochemistry or specific atom-to-atom connections.
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```
graph TD {
A[Synthesis & Purification] --> B{Characterization};
B --> C[
1H NMR
```

```
Proton Environment
Connectivity];
B --> D[
13C NMR
```

```
Carbon Skeleton];
B --> E[
FT-IR
```

```
Functional Groups];
B --> F[
Mass Spec
```

```
Molecular Weight];
C --> G{Structure Elucidation};
D --> G;
```

```
E --> G;  
F --> G;  
G --> H[Verified Structure];
```

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classDef tech fill:#F1F3F4,stroke:#5F6368,stroke-width:1px;  
class C,D,E,F tech;
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}
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Figure 2: A typical workflow for spectroscopic characterization.

Experimental Protocol: Acquiring a High-Quality ^1H NMR Spectrum

The following protocol outlines the steps for acquiring a ^1H NMR spectrum of **2-phenylpyridine-4-carbohydrazide**.

Objective: To obtain a high-resolution ^1H NMR spectrum for structural verification.

Materials:

- **2-phenylpyridine-4-carbohydrazide** sample (5-10 mg)
- Deuterated solvent: Dimethyl sulfoxide- d_6 (DMSO- d_6 , 99.9 atom % D)
- NMR tube (5 mm, high precision)
- Pipettes and vials
- NMR Spectrometer (e.g., 400 MHz)

Procedure:

- Sample Preparation:

- Accurately weigh approximately 5-10 mg of the dried **2-phenylpyridine-4-carbohydrazide** sample into a clean, dry vial.
- Add approximately 0.6-0.7 mL of DMSO-d₆ to the vial.
- Gently vortex or sonicate the vial until the sample is completely dissolved. A clear, particulate-free solution is essential.
- Transfer to NMR Tube:
 - Using a pipette, carefully transfer the solution into a clean, high-precision NMR tube to a height of approximately 4-5 cm.
 - Cap the NMR tube securely.
- Instrument Setup & Data Acquisition:
 - Insert the NMR tube into the spinner turbine and place it in the spectrometer's autosampler or manual insertion port.
 - Lock the spectrometer onto the deuterium signal of the DMSO-d₆ solvent.
 - Shim the magnetic field to achieve high homogeneity. This is a critical step to obtain sharp lines and good resolution. Look for a narrow, symmetrical peak for the reference compound (TMS or residual solvent).
 - Acquire the ¹H NMR spectrum. Typical parameters for a 400 MHz instrument:
 - Pulse Angle: 30-45 degrees
 - Acquisition Time: 2-4 seconds
 - Relaxation Delay: 1-2 seconds
 - Number of Scans: 8-16 (adjust as needed for signal-to-noise ratio)
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).

- Phase the spectrum to ensure all peaks are in the positive absorptive mode.
- Calibrate the chemical shift axis by setting the residual DMSO peak to δ 2.50 ppm.
- Integrate all peaks to determine the relative proton ratios.
- Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the protons in the molecule.

Conclusion

The ^1H NMR spectrum provides the most definitive, single-technique evidence for the structure of **2-phenylpyridine-4-carbohydrazide**. By carefully analyzing the distinct signals from the pyridine, phenyl, and hydrazide moieties, one can confirm the successful synthesis and purity of the compound. While ^1H NMR is the cornerstone of characterization, its data should be corroborated with complementary techniques such as ^{13}C NMR, FT-IR, and mass spectrometry to provide an unassailable structural proof. This integrated analytical approach ensures the scientific integrity required for advancing research in drug discovery and materials development.

References

- MDPI. (2022). Synthesis and Characterization of Novel Hydrazone Derivatives of Isonicotinic Hydrazide and Their Evaluation for Antibacterial and Cytotoxic Potential. Available at: [\[Link\]](#)
- Bentham Science. (n.d.). Synthesis, Characterization of (E)-N'-(substituted-benzylidene)isonicotinohydrazide Derivatives as Potent Antitubercular Agents. Available at: [\[Link\]](#)
- Anusandhanvallari. (n.d.). Synthesis and Characterization of Hydrazine Derivatives. Available at: [\[Link\]](#)
- Asian Publication Corporation. (2011). Synthesis and Characterization of Some New N-(Substituted 4-Methylene-2-oxo-4H-benzo[e][9][12]oxazin-3-yl)isonicotinamide. Available at: [\[Link\]](#)

- Bulletin of the Karaganda university. (2023). Interaction of Isonicotinic Acid Hydrazide with Carboxylic Acid Anhydrides. Available at: [\[Link\]](#)
- RSC Publishing. (2023). Synthesis, characterization and exploration of photovoltaic behavior of hydrazide based scaffolds: a concise experimental and DFT study. Available at: [\[Link\]](#)
- MDPI. (2020). Synthesis and Structure-Activity Relationship Studies of Hydrazide-Hydrazones as Inhibitors of Laccase from *Trametes versicolor*. Available at: [\[Link\]](#)
- ResearchGate. (2021). Design, Synthesis and Spectroscopic Characterizations of Medicinal Hydrazide Derivatives and Metal Complexes of Malonic Ester. Available at: [\[Link\]](#)
- Supporting Information. (n.d.). Aerobic C-N Bond Activation: A Simple Strategy to Construct Pyridines and Quinolines. Available at: [\[Link\]](#)
- MDPI. (2018). Synthesis, Spectroscopic Analysis and Assessment of the Biological Activity of New Hydrazine and Hydrazide Derivatives of 3-Formylchromone. Available at: [\[Link\]](#)
- Medicinal Chemistry Research. (2011). Isonicotinic acid hydrazide derivatives: Synthesis, antimicrobial activity, and QSAR studies. Available at: [\[Link\]](#)
- National Institutes of Health. (n.d.). 2-Phenylpyridine. PubChem. Available at: [\[Link\]](#)
- University of California, Los Angeles. (n.d.). ¹H NMR chemical shift ppm table. Available at: [\[Link\]](#)
- Chemistry Steps. (2024). NMR Chemical Shift Values Table. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). ¹H NMR chemical shifts (ppm) observed for the H a protons of trans-4-styrylpyridines and its photoreaction products. Available at: [\[Link\]](#)
- PubChemLite. (n.d.). **2-phenylpyridine-4-carbohydrazide** (C₁₂H₁₁N₃O). Available at: [\[Link\]](#)
- CMJ Publishers. (2025). DNA Binding Studies of Pyridine-4-Carbohydrazide Derivatives: Molecular Docking, Chemical Synthesis and Spectroscopic Investigation. Available at: [\[Link\]](#)

- Scholars Research Library. (n.d.). A base mediated synthesis and characterization of some pyridine-3-carbohydrazides. Available at: [\[Link\]](#)
- International Journal of Pharmaceutical Sciences and Research. (n.d.). Synthesis and Characterization of Pyrazine-2-Carbohydrazide Derivatives as Antimicrobial Agents. Available at: [\[Link\]](#)
- MDPI. (2023). 2-Phenylpyridine Derivatives: Synthesis and Insecticidal Activity against Mythimna separata, Aphis craccivora, and Tetranychus cinnabarinus. Available at: [\[Link\]](#)

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Sources

- 1. cmjpublishers.com [cmjpublishers.com]
- 2. Synthesis, characterization and exploration of photovoltaic behavior of hydrazide based scaffolds: a concise experimental and DFT study - RSC Advances (RSC Publishing) DOI:10.1039/D3RA00431G [pubs.rsc.org]
- 3. exact-sciences.m.tau.ac.il [exact-sciences.m.tau.ac.il]
- 4. rsc.org [rsc.org]
- 5. 2-Phenylpyridine(1008-89-5) 1H NMR [m.chemicalbook.com]
- 6. asianpubs.org [asianpubs.org]
- 7. dist.buketov.edu.kz [dist.buketov.edu.kz]
- 8. mdpi.com [mdpi.com]
- 9. psvmkendra.com [psvmkendra.com]
- 10. mdpi.com [mdpi.com]
- 11. PubChemLite - 2-phenylpyridine-4-carbohydrazide (C12H11N3O) [pubchemlite.lcsb.uni.lu]
- 12. Synthesis and Characterization of Novel Hydrazone Derivatives of Isonicotinic Hydrazide and Their Evaluation for Antibacterial and Cytotoxic Potential [mdpi.com]

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